

Navigating the Disposal of GSK215: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GSK215
Cat. No.: B10830308

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For researchers, scientists, and drug development professionals handling **GSK215**, a potent and selective PROTAC focal adhesion kinase (FAK) degrader, adherence to proper disposal protocols is paramount for laboratory safety and environmental compliance. While specific disposal instructions for **GSK215** are not readily available in public literature, a comprehensive approach based on general principles of chemical waste management and information from available Safety Data Sheets (SDS) is essential.

Immediate Safety and Handling Considerations

Before addressing disposal, it is crucial to handle **GSK215** with appropriate care. According to a Safety Data Sheet from Tocris Bioscience, **GSK215** does not meet the classification criteria for hazardous substances under EC Directives 67/548/EEC, 1999/45/EC, or 1272/2008.^[1] However, as a biologically active compound, standard laboratory safety protocols should be strictly followed. This includes the use of personal protective equipment (PPE) such as gloves, lab coats, and eye protection to avoid direct contact.

Step-by-Step Disposal Procedures

Given the lack of specific disposal directives for **GSK215**, a conservative and compliant approach is to treat it as a chemical waste stream. The following step-by-step guide, based on

general laboratory waste disposal guidelines, should be followed:

- Do Not Dispose in Standard Waste Streams: Under no circumstances should **GSK215**, in either solid or solution form, be disposed of down the drain or in regular trash.^{[2][3][4][5][6]} This practice is crucial to prevent the release of this potent compound into the environment.
- Segregation and Labeling:
 - Collect all waste materials containing **GSK215**, including unused compound, contaminated labware (e.g., pipette tips, vials), and cleaning materials, in a designated and clearly labeled hazardous waste container.^{[2][3]}
 - The label should clearly identify the contents as "Hazardous Waste" and specify "**GSK215**" and any solvents used.^[3]
- Use Appropriate Waste Containers:
 - Waste containers must be chemically compatible with the waste being collected and should be kept securely closed except when adding waste.^[2]
 - For liquid waste, ensure the container is leak-proof and has adequate headspace to accommodate potential vapor pressure changes.
- Consult Your Institution's Environmental Health and Safety (EHS) Office:
 - This is the most critical step. Your institution's EHS office is the definitive resource for guidance on the proper disposal of specific chemical waste. They will be familiar with local, state, and federal regulations and can provide specific instructions for the collection and disposal of **GSK215** waste.
 - Provide the EHS office with a copy of the Safety Data Sheet for **GSK215**.
- Arrange for Professional Disposal: Your EHS office will coordinate the pickup and disposal of the hazardous waste through a licensed and certified hazardous waste disposal company.

Quantitative Data Summary

While no quantitative data on disposal was found, the following table summarizes key chemical properties of **GSK215** relevant to its handling and storage.

Property	Value
Molecular Formula	C50H59F3N10O6S
Molecular Weight	985.14 g/mol
CAS Number	2743427-26-9
Storage (Solid)	-20°C
Storage (in DMSO)	-80°C for up to 6 months

Experimental Protocols

No experimental protocols for the disposal of **GSK215** were found in the searched literature. The recommended procedure is to follow the general chemical waste disposal guidelines outlined above and consult with your institution's EHS office.

Visualizing the Disposal Workflow

The following diagram illustrates the recommended decision-making and operational workflow for the proper disposal of **GSK215**.



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Caption: Workflow for the proper disposal of **GSK215** waste.

By adhering to these procedures, laboratory professionals can ensure the safe handling and environmentally responsible disposal of **GSK215**, fostering a culture of safety and compliance within the research environment.

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